

theoretical vs experimental properties of strontium acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium acetate

Cat. No.: B1198276

[Get Quote](#)

Introduction

Strontium acetate ($\text{Sr}(\text{CH}_3\text{COO})_2$) is an inorganic salt that has garnered significant interest in various scientific fields, including materials science and medicine. For drug development professionals, particularly in the areas of osteoporosis and dentistry, understanding the physicochemical properties of strontium-containing compounds is paramount. Strontium ions have been shown to possess unique biological activities, primarily related to bone metabolism. This technical guide provides a comprehensive overview of the theoretical and experimental properties of **strontium acetate**, detailed experimental methodologies, and an exploration of the key signaling pathways influenced by strontium.

Data Presentation

The following tables summarize the key theoretical and experimental properties of **strontium acetate** for easy comparison.

Table 1: Theoretical Properties of **Strontium Acetate**

Property	Value	Citation
Chemical Formula	$C_4H_6O_4Sr$ or $Sr(C_2H_3O_2)_2$	[1][2]
Molecular Weight	205.71 g/mol	[1][2][3][4][5][6]
IUPAC Name	Strontium diacetate	[1][4][5]
Appearance	White crystalline powder	[1][3][6][7]
Monoisotopic Mass	205.932226 Da	[4]

Table 2: Experimental Properties of **Strontium Acetate**

Property	Value	Citation
Melting Point	150 °C (loses 0.5 H ₂ O); Decomposes at 350-400 °C	[2][3][6][8][9]
Density	2.099 g/cm ³	[3][4][8][9]
Solubility in Water	40.19 g/100 g at 25 °C	[2]
Solubility in Other Solvents	- Acetic Acid: 17.32 g/100 g at 25 °C- Methanol: 0.26 g/100 g at 15 °C- Acetone: Insoluble	[2]
Hygroscopicity	Hygroscopic	[7]
Spectroscopic Data	ATR-IR spectrum available	[1]

Experimental Protocols

Protocol 1: Determination of Aqueous Solubility

This protocol is adapted from the ICCVAM recommended protocol for determining test chemical solubility.[10]

Objective: To determine the aqueous solubility of **strontium acetate** at a specific temperature (e.g., 25 °C).

Materials:

- **Strontium acetate** powder
- Distilled or deionized water
- Analytical balance
- Volumetric flasks and pipettes
- Thermostatically controlled water bath or incubator
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm)
- A method for quantifying strontium concentration in the filtrate (e.g., inductively coupled plasma optical emission spectrometry - ICP-OES, or atomic absorption spectroscopy - AAS)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **strontium acetate** to a known volume of distilled water in a sealed container. This ensures that the solution reaches saturation.
- **Equilibration:** Place the container in a thermostatically controlled water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C} \pm 0.5$ $^{\circ}\text{C}$). Stir the solution vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the solution to stand undisturbed at the constant temperature for at least 24 hours to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a sample of the supernatant using a pipette. To avoid disturbing the sediment, the pipette tip should be positioned in the upper portion of the solution.
- **Filtration:** Immediately filter the sample using a syringe filter that has been pre-warmed to the experimental temperature to prevent precipitation during filtration. Discard the first few drops

of the filtrate.

- Quantification: Accurately dilute the clear filtrate with a known volume of solvent. Determine the concentration of strontium in the diluted filtrate using a calibrated analytical technique such as ICP-OES or AAS.
- Calculation: Calculate the solubility of **strontium acetate** in g/100 mL or other desired units based on the measured strontium concentration and the dilution factor.

Protocol 2: Determination of Melting Point

This protocol describes a standard method for determining the melting point of a solid substance, taking into account potential decomposition.

Objective: To determine the melting point or decomposition temperature of **strontium acetate**.

Materials:

- **Strontium acetate** powder, finely ground and dried
- Capillary tubes
- Melting point apparatus with a heating block and thermometer/temperature sensor
- Mortar and pestle

Procedure:

- Sample Preparation: Finely grind a small amount of dry **strontium acetate** using a mortar and pestle.
- Loading the Capillary Tube: Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Calibration: If necessary, calibrate the melting point apparatus using standards with known melting points.

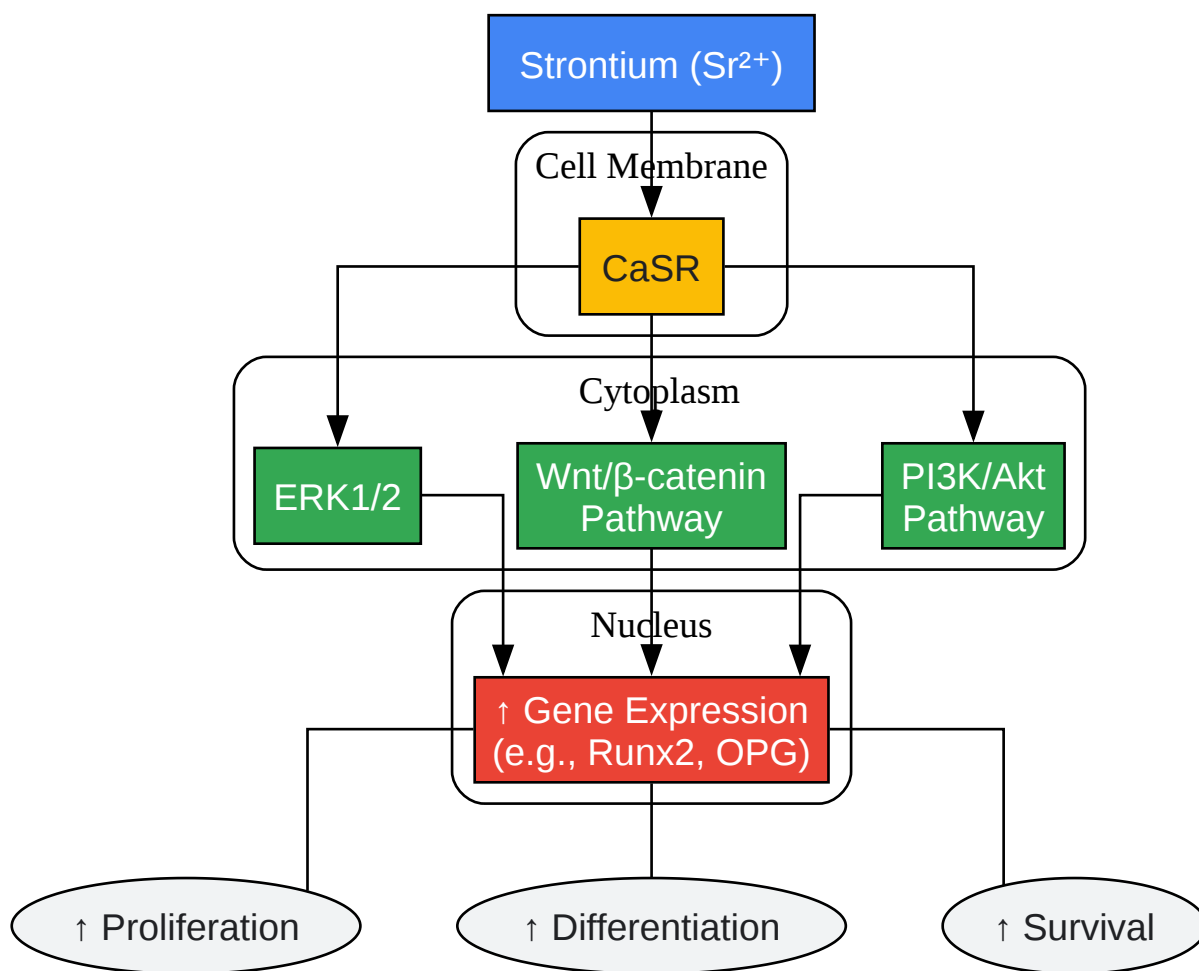
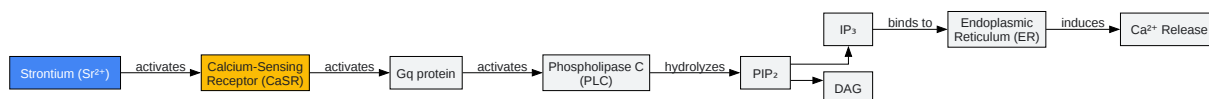
- **Heating:** Place the capillary tube in the heating block of the melting point apparatus. Heat the block at a rapid rate initially until the temperature is about 15-20 °C below the expected melting point.
- **Observation:** Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- **Melting Point Range:** Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid has turned into a clear liquid (the end of melting). This is the melting point range.
- **Observation of Decomposition:** If the sample darkens, chars, or evolves gas instead of or during melting, this indicates decomposition. Record the temperature at which these changes are first observed as the decomposition temperature. For **strontium acetate**, which is known to lose water at 150°C and decompose at higher temperatures, note any changes in appearance at these temperatures.[\[2\]](#)[\[6\]](#)

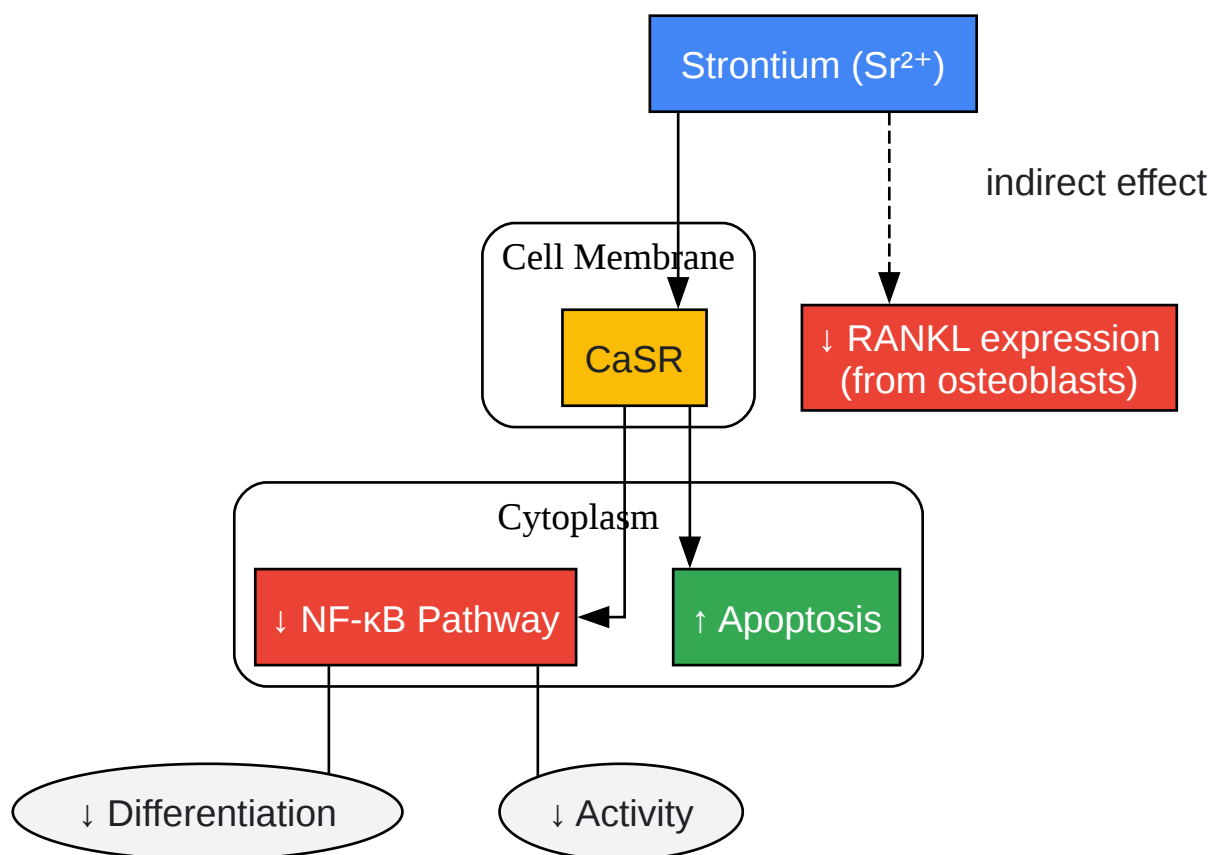
Signaling Pathways and Biological Activity

Strontium ions, the active component of **strontium acetate** in biological systems, have been shown to modulate key signaling pathways involved in bone homeostasis. This has significant implications for the development of therapeutics for osteoporosis and other bone-related disorders.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Calcium-Sensing Receptor (CaSR) Activation

One of the primary mechanisms of action for strontium is through the activation of the Calcium-Sensing Receptor (CaSR), a G-protein coupled receptor present on the surface of osteoblasts and osteoclasts.[\[11\]](#)[\[12\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Strontium acetate | $\text{C}_4\text{H}_6\text{O}_4\text{Sr}$ | CID 10987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. strontium acetate [chemister.ru]
- 3. STRONTIUM ACETATE CAS#: 543-94-2 [m.chemicalbook.com]
- 4. americanelements.com [americanelements.com]
- 5. Strontium acetate, reagent | $\text{C}_4\text{H}_6\text{O}_4\text{Sr}$ | CID 11310257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Strontium Acetate [drugfuture.com]

- 7. CAS 543-94-2: Strontium acetate | CymitQuimica [cymitquimica.com]
- 8. Strontium acetate - Wikipedia [en.wikipedia.org]
- 9. STRONTIUM ACETATE HEMIHYDRATE | 14692-29-6 [chemicalbook.com]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. Strontium signaling: molecular mechanisms and therapeutic implications in osteoporosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. The Influence of Strontium on Bone Tissue Metabolism and Its Application in Osteoporosis Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Advanced applications of strontium-containing biomaterials in bone tissue engineering - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [theoretical vs experimental properties of strontium acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198276#theoretical-vs-experimental-properties-of-strontium-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

